

troubleshooting low reactivity in cross-coupling reactions of pyrazines

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Compound of Interest

Compound Name: 2-Chloro-6-(methylsulfanyl)pyrazine

Cat. No.: B1612871

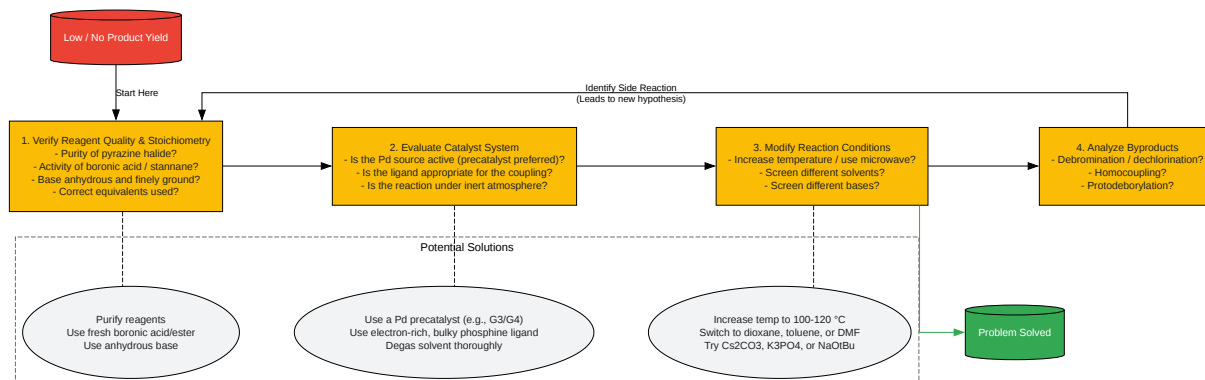
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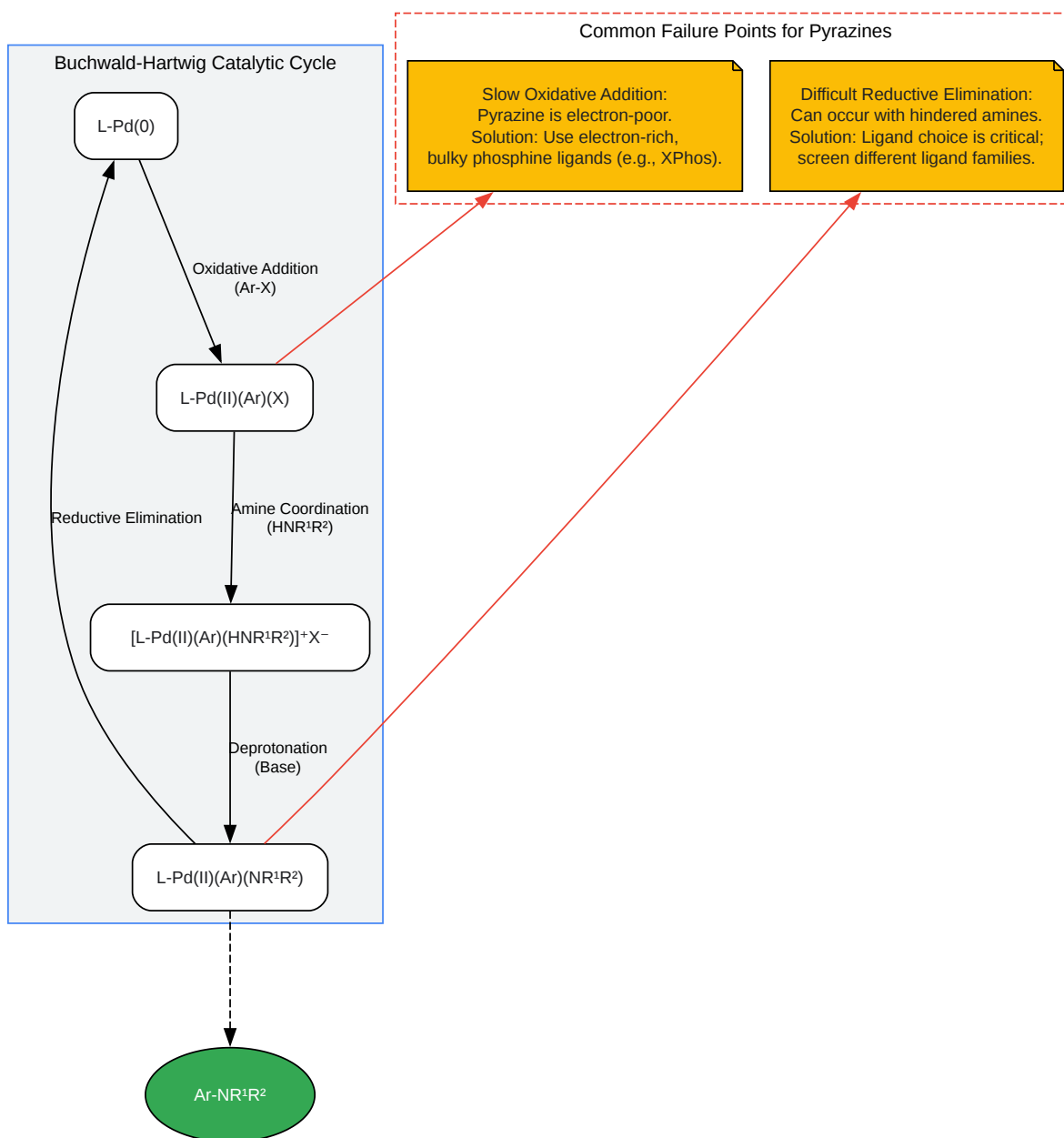
Technical Support Center: Pyrazine Cross-Coupling Reactions

This guide provides troubleshooting strategies and frequently asked questions for researchers encountering low reactivity in cross-coupling reactions involving pyrazine scaffolds. Pyrazines are electron-deficient heterocycles, a characteristic that can impede the oxidative addition step crucial to many palladium-catalyzed cross-coupling reactions.^[1] This document addresses common issues in Suzuki-Miyaura, Stille, and Buchwald-Hartwig reactions, offering practical solutions and optimized protocols.

General Troubleshooting Workflow

Before delving into reaction-specific issues, a systematic approach can often diagnose the problem. The following workflow outlines a general strategy for troubleshooting failed or low-yielding pyrazine cross-coupling reactions.





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References

- 1. Transition metal-catalyzed functionalization of pyrazines - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/C3OB40460A [pubs.rsc.org]
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